

Benchmarking 2-Chloro-6-hydroxybenzoic Acid in Catalysis: A Comparative Guide

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Compound of Interest

Compound Name: 2-Chloro-6-hydroxybenzoic acid

CAS No.: 56961-31-0

Cat. No.: B3024659

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In the landscape of modern organic synthesis, the quest for efficient, selective, and economically viable catalysts is perpetual. While complex metal-based catalysts often dominate headlines, the utility of simpler, readily available organocatalysts is a field of burgeoning interest. Among these, benzoic acid and its derivatives have emerged as potent Brønsted acid catalysts for a variety of organic transformations. This guide provides an in-depth performance benchmark of **2-Chloro-6-hydroxybenzoic acid** as a catalyst, comparing its theoretical and potential practical performance against common alternatives in key organic reactions.

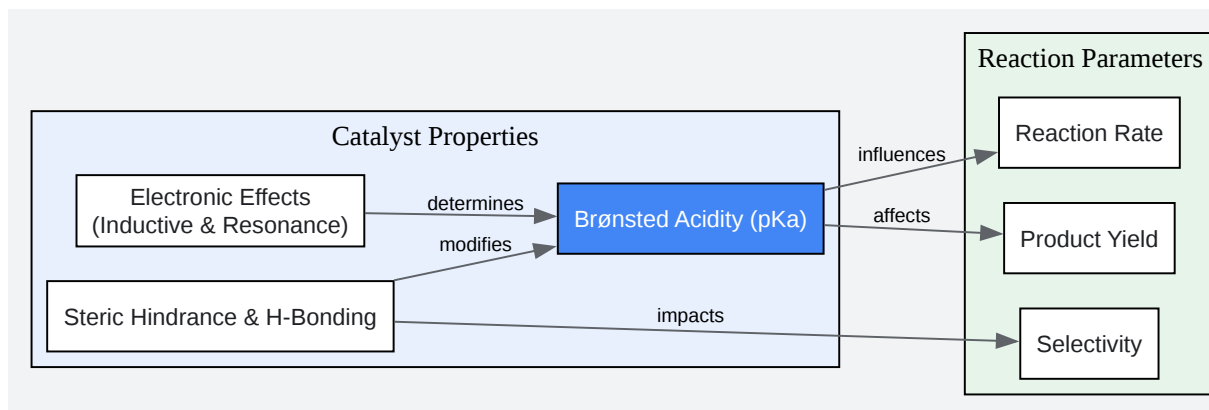
The Theoretical Underpinning: Acidity and Catalytic Activity

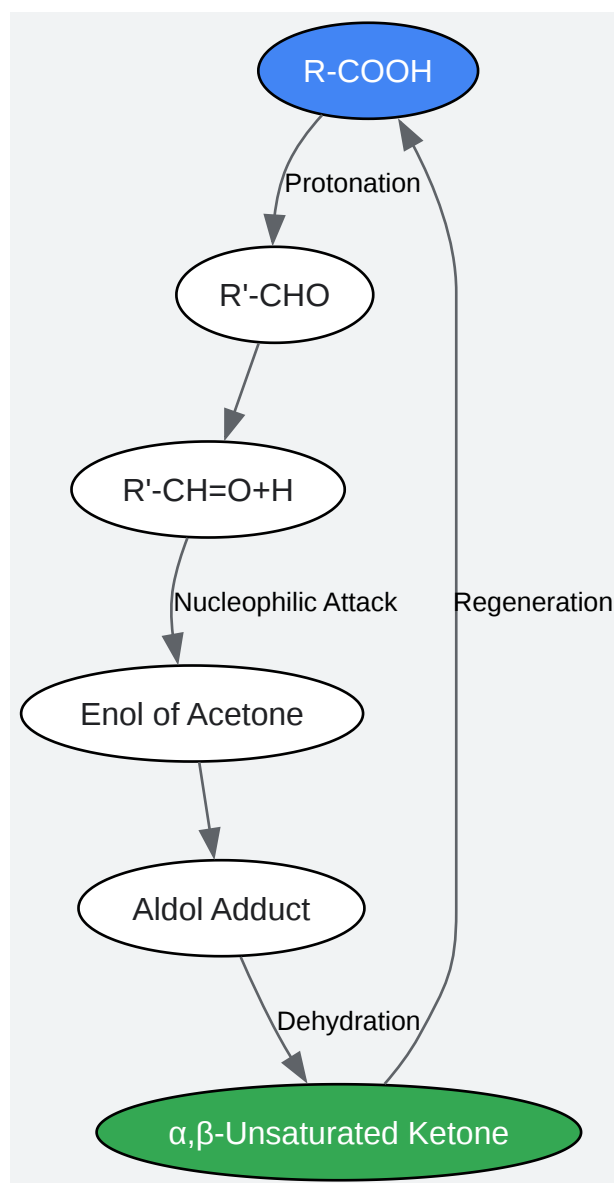
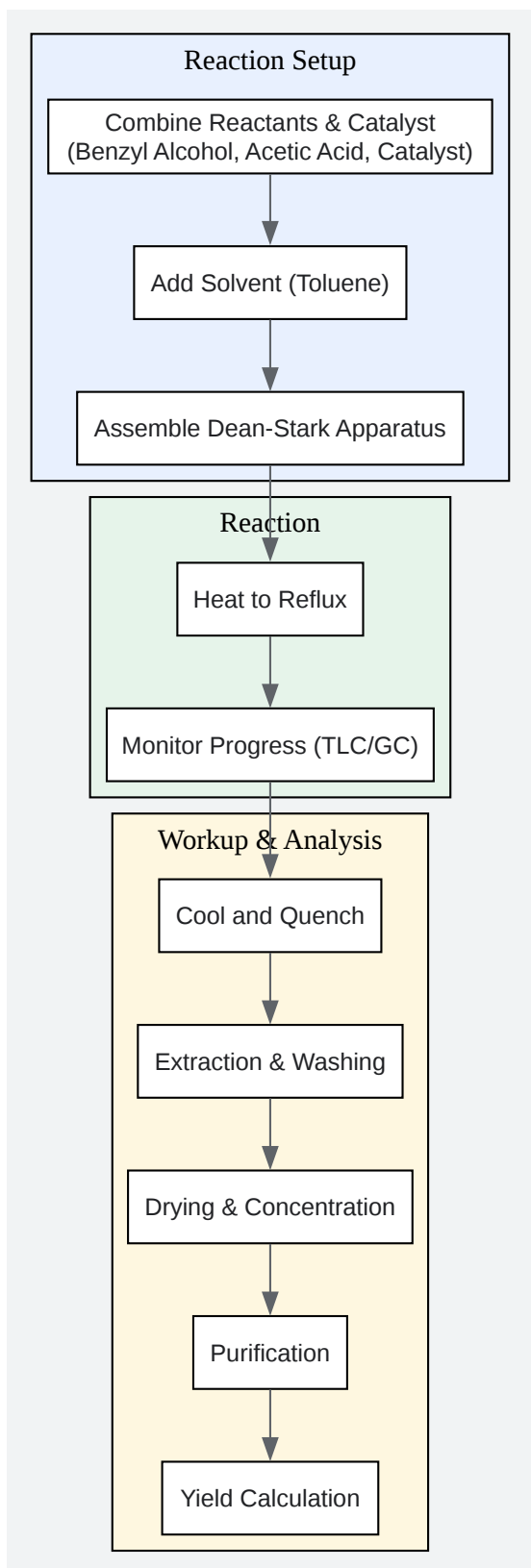
The primary driver of the catalytic efficacy of benzoic acid derivatives in many reactions is their Brønsted acidity, quantified by the acid dissociation constant (pKa). A lower pKa value indicates a stronger acid, which can more effectively protonate substrates and activate them towards nucleophilic attack.

The catalytic activity of a substituted benzoic acid is significantly influenced by the electronic nature and position of its substituents. Electron-withdrawing groups, such as halogens and nitro groups, tend to increase the acidity of the carboxylic acid by stabilizing the resulting carboxylate anion through inductive effects. Conversely, electron-donating groups generally decrease acidity.

For **2-Chloro-6-hydroxybenzoic acid**, the presence of a chlorine atom, an electron-withdrawing group, at the ortho position is expected to increase its acidity compared to unsubstituted benzoic acid ($pK_a \approx 4.2$). The hydroxyl group, also at an ortho position, can participate in intramolecular hydrogen bonding, which can further influence the acidity and the catalyst's interaction with substrates. While an exact experimental pK_a value for **2-Chloro-6-hydroxybenzoic acid** is not readily available in all standard databases, its structure suggests a pK_a value that would render it a competent Brønsted acid catalyst. PubChem indicates the availability of an experimental pK_a value within the IUPAC Digitized pK_a Dataset.^[1]

Logical Relationship: Acidity and Catalytic Performance





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Sources

- 1. 2-Chloro-6-hydroxybenzoic acid | C₇H₅ClO₃ | CID 92591 - PubChem [pubchem.ncbi.nlm.nih.gov]
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